

Application Notes and Protocols for Environmental Monitoring Using the Mercury200 Analyzer

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Compound of Interest

Compound Name: Mercury200

CAS No.: 15756-10-2

Cat. No.: B1174205

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals utilizing a **Mercury200** direct mercury analyzer for environmental monitoring. The methodologies outlined are based on established principles of thermal decomposition, amalgamation, and atomic absorption or fluorescence spectroscopy, ensuring high-quality, reproducible data for the analysis of water, soil, and air samples.

Application Note 1: Analysis of Total Mercury in Water Samples

This protocol details the determination of total mercury in aqueous samples, including groundwater, surface water, and industrial effluent. The **Mercury200** analyzer offers a rapid and efficient method, eliminating the need for cumbersome and hazardous wet chemistry digestions.

Experimental Protocol: Water Analysis

- Sample Collection and Preservation:

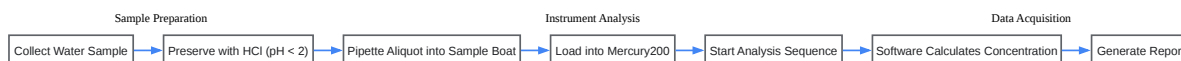
- Collect water samples in pre-cleaned borosilicate glass or fluoropolymer bottles.[1][2]
- For dissolved mercury analysis, filter the sample through a 0.45 µm membrane filter immediately after collection.[2][3]
- Preserve the sample by adding hydrochloric acid (HCl) to a pH < 2.[3] Alternatively, for ultra-trace analysis, some protocols recommend no acid preservation to avoid contamination.[2]
- Store samples refrigerated at approximately 4°C and analyze within 28 days.[4]
- Instrument Calibration:
 - Prepare a series of aqueous mercury standards from a certified 1000 ppm stock solution. [5]
 - Dilute the stock solution with deionized water containing 0.15% nitric acid to create working standards with concentrations ranging from 0.05 to 600 ng of mercury.[4]
 - Generate a calibration curve by analyzing aliquots of the working standards. The **Mercury200** software will automatically construct the curve.
- Sample Analysis:
 - Gently agitate the water sample to ensure homogeneity.
 - Using a micropipette, introduce a known volume (e.g., 100-500 µL) of the sample into a quartz or nickel sample boat.[5]
 - Place the sample boat into the **Mercury200** autosampler.
 - Initiate the analysis sequence. The instrument will dry the sample, thermally decompose it, and detect the released mercury.[4][5]
 - The result for total mercury will be displayed in ng or converted to a concentration based on the sample volume.
- Quality Control:

- Analyze a method blank (deionized water) to assess for contamination.
- Analyze a laboratory control sample (a standard of known concentration) to verify calibration accuracy.
- Analyze a matrix spike by adding a known amount of mercury standard to a sample to assess for matrix interference.

Quantitative Data Summary: Water Analysis

Parameter	Value	Reference
Typical Working Range	0.05 - 600 ng	[4]
Method Detection Limit (MDL)	As low as 0.005 ng/L (for ultra-trace methods)	[1]
Sample Volume	100 - 1000 µL	[5]
Analysis Time per Sample	< 6 minutes	[5]
Sample Preservation	HCl to pH < 2	[3]
Holding Time	28 days at 4°C	[4]

Experimental Workflow: Water Analysis



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Caption: Workflow for total mercury analysis in water samples.

Application Note 2: Analysis of Total Mercury in Soil and Sediment Samples

The **Mercury200** is ideally suited for the direct analysis of solid matrices like soil and sediment, bypassing the need for hazardous acid digestion.^{[5][6]} This application note provides a protocol for the accurate determination of total mercury in these environmental samples.

Experimental Protocol: Soil and Sediment Analysis

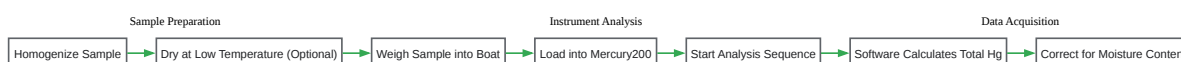
- Sample Preparation:
 - Homogenize the soil or sediment sample to ensure it is representative.
 - If necessary, dry the sample at a low temperature (e.g., 30-40°C) to a constant weight to determine the moisture content. Note that high-temperature drying can lead to mercury loss.^{[7][8]}
 - For heterogeneous samples, sieving through a mesh may be required.^[9]
- Instrument Calibration:
 - Perform a multi-point calibration using either aqueous standards pipetted onto a clean, inert matrix (like quartz sand) or by using certified solid reference materials with known mercury concentrations.^[10]
- Sample Analysis:
 - Weigh a small amount of the prepared sample (typically 100-500 mg) directly into a sample boat.^[10]
 - Place the boat into the **Mercury200**'s autosampler.
 - Initiate the analysis. The instrument's heating profile will first dry the sample and then thermally decompose the matrix to release all mercury.^[11]
 - The software will report the total mercury content, which can be expressed on a dry weight basis using the predetermined moisture content.
- Quality Control:
 - Analyze a method blank (an empty sample boat) to check for system contamination.

- Analyze a certified reference material (CRM) with a matrix similar to the samples to verify accuracy.
- Analyze a sample duplicate to assess sample homogeneity and method precision.

Quantitative Data Summary: Soil and Sediment Analysis

Parameter	Value	Reference
Sample Mass	100 - 500 mg	[10]
Analysis Time per Sample	~6 minutes	[6]
EPA Method Compliance	EPA Method 7473	[5][6]
Calibration	Aqueous standards or solid CRMs	[10]
Drying Temperature (if needed)	30 - 40°C	[7]

Experimental Workflow: Soil and Sediment Analysis



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Caption: Workflow for total mercury analysis in soil and sediment.

Application Note 3: Monitoring of Gaseous Elemental Mercury in Air

The **Mercury200** can be configured for the continuous or discrete monitoring of gaseous elemental mercury in ambient or indoor air. This is critical for industrial hygiene, fence line monitoring, and environmental research.[12][13]

Experimental Protocol: Air Analysis

- Sampling Setup:
 - For continuous monitoring, connect the **Mercury200's** inlet to a sampling line with a particulate filter to prevent dust from entering the instrument.
 - For discrete sampling, use sorbent traps (e.g., gold-coated sand) to collect mercury from a known volume of air.^[14] The traps are then analyzed by the **Mercury200**.
- Instrument Calibration:
 - Calibrate the instrument using a mercury vapor calibration unit that provides a known concentration of gaseous elemental mercury.^[15]
 - Alternatively, inject a known volume of mercury-saturated air for calibration.
- Sample Analysis (Continuous Mode):
 - Set the desired sampling interval and flow rate in the **Mercury200** software.
 - The instrument will continuously draw in air, pre-concentrate the mercury on an internal gold trap, and then thermally desorb it for analysis.^[15]
 - The data is logged in real-time, providing a high-resolution temporal profile of mercury concentrations.
- Sample Analysis (Sorbent Trap Mode):
 - Place the sorbent trap directly into the **Mercury200's** thermal desorption unit.
 - Initiate the analysis sequence. The instrument will heat the trap, releasing the collected mercury for quantification.
 - The total mass of mercury is divided by the volume of air sampled to determine the average concentration.
- Quality Control:

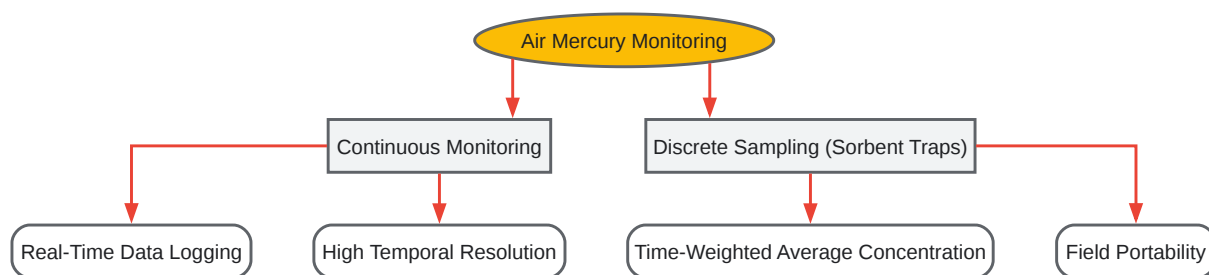
- Regularly perform zero-air checks by sampling through a mercury-free air source.
- Verify the calibration on a routine basis using the calibration gas source.
- For sorbent trap analysis, include field blanks and lab blanks to check for contamination.

[2]

Quantitative Data Summary: Air Analysis

Parameter	Value	Reference
Sampling Method	Continuous or Sorbent Trap	[14][15]
Detection Principle	Atomic Fluorescence or Absorption	[15][16]
Calibration	Gaseous Mercury Standard	[15]
NIOSH Method (Sorbent Traps)	NIOSH Method 6009	[17]
Typical Flow Rate (Sorbent Traps)	0.15 - 0.25 L/min	[14]

Logical Relationships: Air Monitoring Approaches



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Caption: Approaches for monitoring airborne mercury.

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